

Commercial Suppliers of Desacetyl Diltiazem-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Desacetyl Diltiazem-d3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides an overview of commercial suppliers for **Desacetyl Diltiazem-d3**, a critical internal standard for pharmacokinetic and metabolic studies of Diltiazem. This document compiles available technical data, outlines a representative experimental protocol for its use, and visualizes key processes to support research and development activities.

Introduction to Desacetyl Diltiazem-d3

Desacetyl Diltiazem-d3 is the deuterium-labeled form of Desacetyl Diltiazem, a major active metabolite of Diltiazem. Diltiazem is a benzothiazepine calcium channel blocker widely used in the management of hypertension, angina pectoris, and certain types of arrhythmia. The use of a stable isotope-labeled internal standard like **Desacetyl Diltiazem-d3** is essential for accurate quantification of Diltiazem and its metabolites in biological matrices by mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS). The deuterium labeling provides a distinct mass-to-charge ratio (m/z) for the internal standard, allowing it to be differentiated from the endogenous analyte while exhibiting similar chemical and physical properties during sample preparation and analysis.

Commercial Suppliers and Product Specifications

Several commercial suppliers provide **Desacetyl Diltiazem-d3** for research purposes. While specific purity, available quantities, and pricing are often available upon direct inquiry, the

following table summarizes publicly available information to aid in the selection of a suitable supplier.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Notes
LGC Standards	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.5	Not specified	Offers a range of pack sizes. [1]
Smolecule	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.50	$d_0=0.00\%$, $d_1=0.00\%$, $d_2=0.68\%$, $d_3=99.32\%$ [2]	Provides detailed isotopic purity data. [2]
Pharmaffiliates	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.5	Not specified	Inquire for price and availability. [3]
Clinivex	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.5	Not specified	Intended for laboratory and research use only. [4]
Simson Pharma	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.50	Not specified	Accompanied by a Certificate of Analysis. [5] [6]
SynZeal	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.5	Not specified	Synthesis on demand. [7]
Toronto Research Chemicals (TRC)	1246815-32-6	$C_{20}H_{21}D_3N_2O_3S$	375.5	Not specified	A labelled metabolite of Diltiazem.

Experimental Protocol: Quantification of Diltiazem and Metabolites in Human Plasma using LC-MS/MS

This section outlines a representative experimental protocol for the simultaneous quantification of diltiazem and its major metabolites, including desacetyl diltiazem, in human plasma using **Desacetyl Diltiazem-d3** as an internal standard. This protocol is a composite based on established methodologies in the scientific literature.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials and Reagents

- Diltiazem Hydrochloride (Reference Standard)
- Desacetyl Diltiazem (Reference Standard)
- N-desmethyl Diltiazem (Reference Standard)
- **Desacetyl Diltiazem-d3** (Internal Standard)
- Human Plasma (with anticoagulant, e.g., K₂EDTA)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Water (deionized, 18 MΩ·cm)
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents.

Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of diltiazem, desacetyl diltiazem, N-desmethyl diltiazem, and **Desacetyl Diltiazem-d3** in methanol.

- Working Standard Solutions: Prepare serial dilutions of the analyte stock solutions in 50:50 (v/v) methanol:water to create calibration curve standards.
- Internal Standard Working Solution: Prepare a working solution of **Desacetyl Diltiazem-d3** at an appropriate concentration (e.g., 100 ng/mL) in 50:50 (v/v) methanol:water.
- Calibration Curve (CC) and Quality Control (QC) Samples: Spike blank human plasma with the appropriate working standard solutions to create a series of calibration standards (e.g., 1-1000 ng/mL) and at least three levels of QC samples (low, medium, and high).

Sample Preparation

- Protein Precipitation (PPT):
 - To 100 µL of plasma sample (blank, CC, QC, or unknown), add 20 µL of the internal standard working solution.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of the mobile phase.
- Solid Phase Extraction (SPE): (Alternative to PPT for cleaner samples)
 - Condition an appropriate SPE cartridge (e.g., C18) with methanol followed by water.
 - Load the plasma sample (pre-treated with internal standard).
 - Wash the cartridge to remove interferences.
 - Elute the analytes with an appropriate solvent (e.g., methanol).
 - Evaporate the eluate and reconstitute as in the PPT method.

LC-MS/MS Conditions

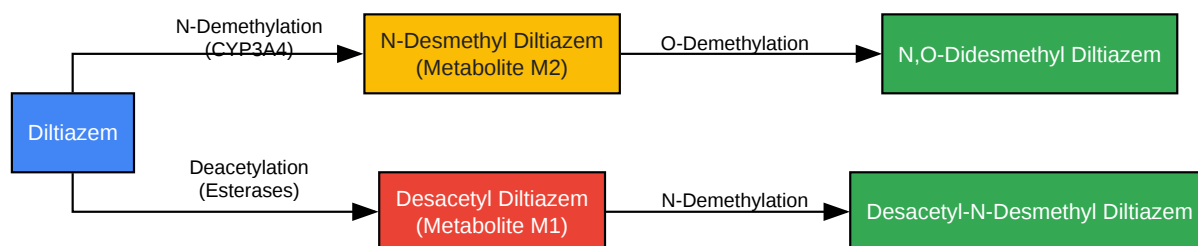
- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the analytes (e.g., start with 95% A, ramp to 5% A).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
 - Column Temperature: 40°C.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (example m/z):
 - Diltiazem: Q1 -> Q3
 - Desacetyl Diltiazem: Q1 -> Q3
 - N-desmethyl Diltiazem: Q1 -> Q3
 - **Desacetyl Diltiazem-d3**: Q1 -> Q3 (specific transition for the deuterated standard)
 - Optimize MS parameters (e.g., collision energy, declustering potential) for each analyte and the internal standard.

Data Analysis

- Integrate the peak areas for each analyte and the internal standard.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards using a weighted linear regression.
- Determine the concentration of the analytes in the QC and unknown samples from the calibration curve.

Visualizations

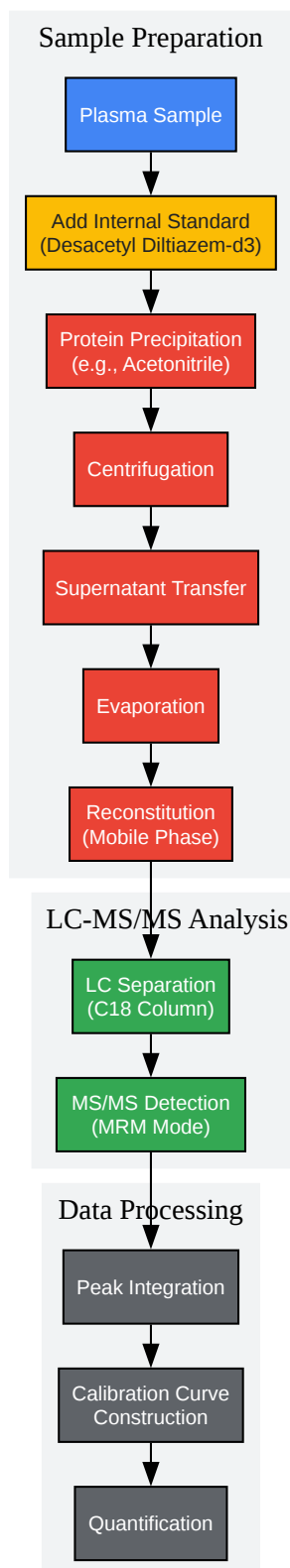
Diltiazem Metabolism Signaling Pathway



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Caption: Metabolic pathway of Diltiazem to its major metabolites.

Experimental Workflow for Bioanalysis



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Caption: General workflow for the bioanalysis of Diltiazem and its metabolites.

Conclusion

Desacetyl Diltiazem-d3 is an indispensable tool for researchers in drug metabolism and pharmacokinetics. The commercial availability of this stable isotope-labeled standard from multiple suppliers facilitates its integration into bioanalytical workflows. The provided experimental protocol and visualizations serve as a foundational guide for developing and implementing robust analytical methods for the quantification of Diltiazem and its metabolites, ultimately contributing to a deeper understanding of its pharmacological profile. Researchers are encouraged to contact suppliers directly for the most up-to-date product specifications and to validate all analytical methods according to regulatory guidelines.^{[11][12][13]}

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